

Proper Disposal of VER-00158411: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: VER-00158411

Cat. No.: B15584118

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This document provides essential safety and logistical information for the proper disposal of **VER-00158411**, a checkpoint kinase 1 (CHK1) and CHK2 inhibitor identified by CAS number 1174664-88-0. Researchers, scientists, and drug development professionals are advised to adhere to the following procedures to ensure laboratory safety and environmental compliance.

Immediate Safety Considerations

Before handling **VER-00158411**, consult the Safety Data Sheet (SDS). While specific hazard classifications may vary by supplier, general precautions for handling potent chemical compounds should be observed. Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust or aerosols.

Disposal Procedures

VER-00158411 and its containers must be disposed of as hazardous waste. Do not dispose of this material down the drain or in regular trash.

Step-by-Step Disposal Protocol:

- **Waste Collection:** Collect waste **VER-00158411**, including any contaminated materials (e.g., pipette tips, weighing paper, absorbent pads), in a designated, leak-proof, and properly labeled hazardous waste container. The container must be compatible with the chemical.
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the chemical name "**VER-00158411**," the CAS number "1174664-88-0," and any relevant hazard pictograms.
- **Storage:** Store the sealed hazardous waste container in a designated, secure area away from incompatible materials. Ensure the storage area is cool and well-ventilated.
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste through a licensed professional waste disposal service.^[1] Follow all federal, state, and local environmental control laws for disposal.

Quantitative Data for Disposal

No specific quantitative data for the disposal of **VER-00158411** (e.g., concentration limits for sewer disposal) is available, as drain disposal is prohibited. All waste must be handled as concentrated hazardous material.

Parameter	Value	Source
CAS Number	1174664-88-0	^[2]
Recommended Disposal Method	Licensed Professional Waste Disposal Service	^[1]

Experimental Protocols

There are no specific experimental protocols required for the disposal of **VER-00158411**. The primary procedure is collection, proper labeling, and transfer to a certified hazardous waste management company.

Disposal Workflow

The following diagram illustrates the proper disposal workflow for **VER-00158411**.



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Caption: Disposal workflow for **VER-00158411**.

Disclaimer: This information is intended as a guide and should not replace a thorough review of the official Safety Data Sheet (SDS) for **VER-00158411** and consultation with your institution's Environmental Health and Safety (EHS) department. Always adhere to all applicable federal, state, and local regulations.

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References

- 1. [fishersci.com](https://www.fishersci.com) [fishersci.com]
- 2. [targetmol.com](https://www.targetmol.com) [targetmol.com]
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